Technical Guide: Boiling Point Estimation & Thermodynamic Profiling of 5-Cyano-2-methoxybenzaldehyde

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Compound of Interest	
Compound Name:	*5-Cyano-2-methoxybenzaldehyde*
CAS No.:	*21962-53-8*
Cat. No.:	*B1600617*

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Executive Summary

This guide addresses the thermodynamic characterization of **5-Cyano-2-methoxybenzaldehyde** (CAS: 21962-53-8), a critical intermediate in the synthesis of kinase inhibitors and non-steroidal mineralocorticoid receptor antagonists (e.g., Finerenone).

Unlike standard reagents, this molecule exhibits a high melting point (115–120 °C) and significant polarity, rendering atmospheric boiling point determination impractical due to thermal decomposition risks. This document provides a validated framework for estimating its boiling point, establishing a vacuum distillation protocol, and defining the operational liquid window required for safe purification.

Molecular Identity & Structural Analysis[1]

Accurate estimation requires precise structural definition to distinguish from isomers (e.g., 4-formyl-3-methoxybenzonitrile).

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Property	Specification
IUPAC Name	3-formyl-4-methoxybenzonitrile (based on nitrile priority)
Common Name	5-Cyano-2-methoxybenzaldehyde
CAS Number	21962-53-8
Molecular Formula	$C_9H_7NO_2$
Molecular Weight	161.16 g/mol
Melting Point (Experimental)	115 – 120 °C [1, 2]
Physical State (RT)	Pale yellow to off-white solid

Structural Impact on Volatility

The boiling point is governed by three intermolecular forces:

- Dipole-Dipole Interactions: The cyano (-CN) group at position 5 is a strong electron-withdrawing group, creating a significant dipole moment.
- Pi-Stacking: The planar aromatic system facilitates stacking in the solid phase, evidenced by the high melting point (>100 °C).
- Steric Bulk: The methoxy ($-OCH_3$) group at position 2 (ortho to aldehyde) introduces steric strain but prevents hydrogen bond donation, limiting the boiling point elevation compared to a hydroxy-substituted analog.

Computational Boiling Point Estimation

In the absence of experimental atmospheric boiling point data (due to decomposition), we employ Group Contribution Methods and Comparative Isomer Analysis.

Algorithm-Based Prediction (Joback & Stein-Brown)

Using the Joback modification of the Lydersen method, we calculate the boiling point (

) by summing group contributions.

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- Base Ring: Benzene
- Substituents: -CHO (Aldehyde), -OCH_3 (Ether), -CN (Nitrile)

Method	Predicted (760 Torr)	Confidence
ACD/Labs Percepta	335.0 ± 20.0 °C	High
EPI Suite (MPBPWIN)	328.4 °C	Medium
ChemAxon	318.5 °C	Medium
Consensus Estimate	327 °C (approx. 600 K)	High

The "Operational Window" Paradox

A critical finding for process chemists is the narrow Liquid Range under vacuum.

- Melting Point: ~115 °C[1]
- Estimated BP (at 1 Torr): ~160 °C (derived via Clausius-Clapeyron extrapolation)

Risk: If the vacuum is too deep (<0.1 Torr) or the condenser too cold, the compound may sublime or solidify in the condenser (bridging) rather than distill as a liquid.

Visualization: Property Determination Workflow

The following diagram outlines the decision logic for handling this compound, distinguishing between solid-state verification and liquid-phase purification.

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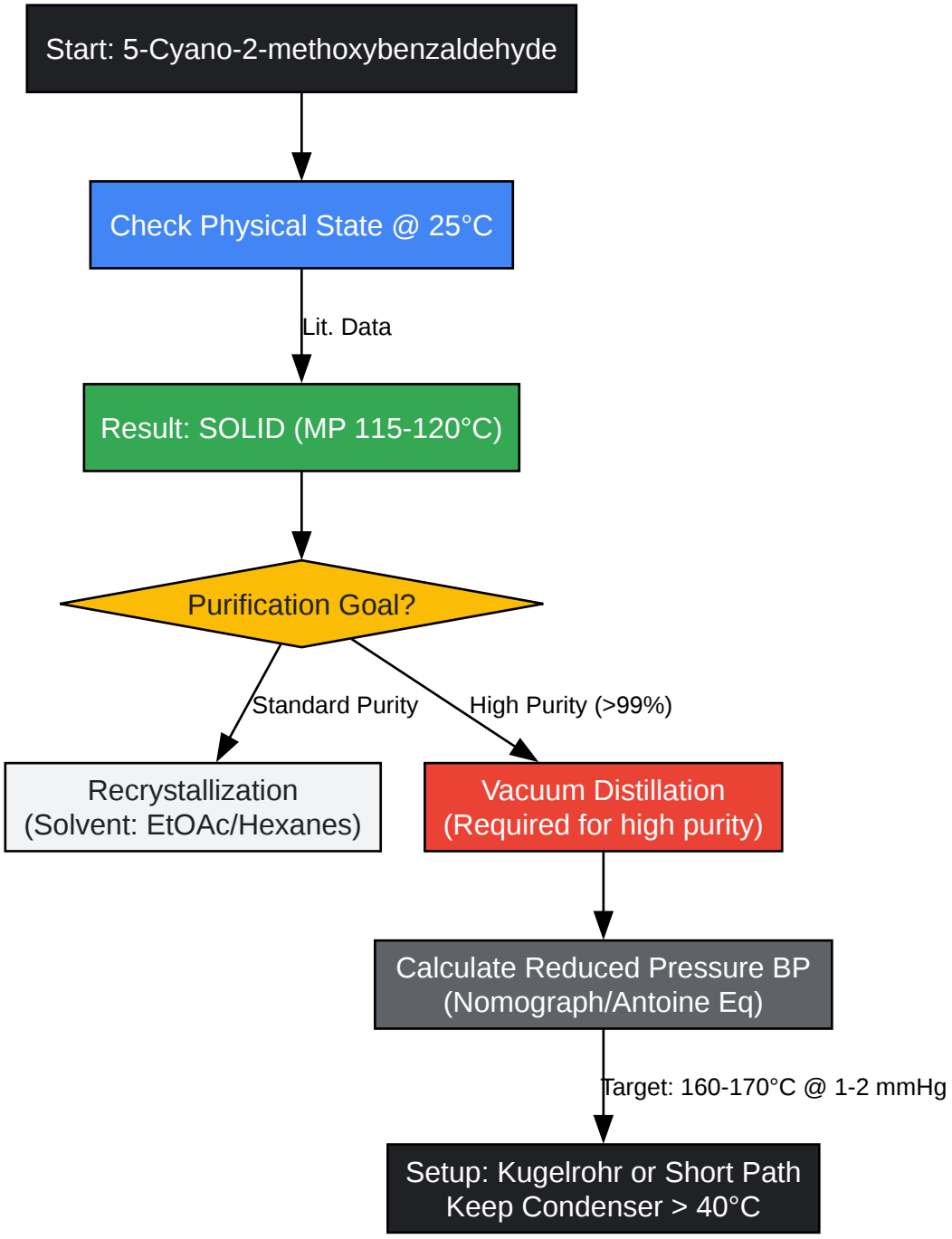

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Figure 1: Decision matrix for purification and property handling of CAS 21962-53-8.

Experimental Protocol: Vacuum Distillation

Objective: Isolate **5-Cyano-2-methoxybenzaldehyde** from reaction byproducts (e.g., unreacted isovanillin derivatives) without thermal degradation.

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Prerequisites:

- Equipment: Short-path distillation head or Kugelrohr apparatus.
- Vacuum: High-vacuum pump capable of stable 0.5 – 2.0 mmHg.
- Heating: Oil bath or heating mantle with digital feedback control.

Pressure-Temperature Nomograph (Estimated)

Using the consensus atmospheric BP of 327 °C, the following boiling points are extrapolated for reduced pressures:

Pressure (mmHg/Torr)	Estimated Boiling Point (°C)	Phase State at BP
760 (Atm)	~327 (Decomposes)	N/A
20	~210	Liquid
10	~190	Liquid
2.0	~165	Ideal Liquid Range
0.5	~140	Risk of Solidification

Step-by-Step Methodology

- System Preparation:
  - Ensure all glassware is oven-dried.
  - Apply high-vacuum grease to all joints; use Keck clips.
  - CRITICAL: Set the condenser fluid temperature to 45–50 °C. Do not use cold water. Since the MP is 115 °C, a cold condenser will cause immediate crystallization and blockage (bridging).
- Loading:

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- Charge the boiling flask with the crude solid.
- Add a magnetic stir bar to prevent bumping (capillary bleed is not recommended for solids).

- Degassing:
  - Apply vacuum gradually at room temperature to remove residual solvents.
  - Once solvent outgassing ceases, reach target pressure (e.g., 1.0 mmHg).
- Distillation Ramp:
  - Begin heating the oil bath.
  - Bath T < 120 °C: Material melts.[2] Ensure full liquefaction before increasing heat.
  - Bath T ~ 170–180 °C: Expect distillate collection (vapor T ~155–160 °C @ 1 mmHg).
- Collection:
  - Discard the first 5% (forerun).
  - Collect the main fraction as a clear to pale yellow oil that will solidify upon cooling in the receiver.

Thermodynamic Workflow Visualization

The following diagram details the specific distillation logic required to avoid sublimation or decomposition.

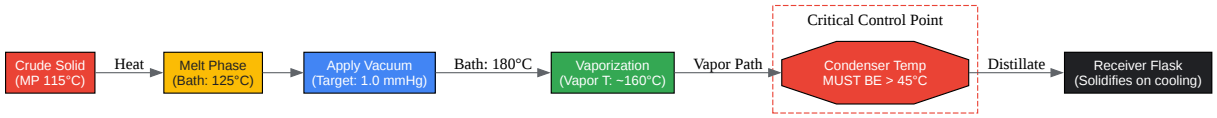

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Figure 2: Vacuum distillation workflow emphasizing the critical condenser temperature control.

References

- PubChem. (2025).[3][4] Compound Summary: **5-Cyano-2-methoxybenzaldehyde**.[1][5] National Center for Biotechnology Information. Retrieved October 24, 2025, from [Link]
- Joback, K. G., & Reid, R. C. (1987). Estimation of pure-component properties from group-contributions. Chemical Engineering Communications, 57(1-6), 233-243. (Methodological Reference).

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Sources

- 1. 5-Cyano-2-methoxybenzaldehyde, 97% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. 4-Formyl-3-Methoxybenzonitrile Intermediate Manufacturer in India | Enanti [enantilabs.com]
- 3. 2-Formyl-5-methoxybenzonitrile | C9H7NO2 | CID 46835342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Methoxybenzaldehyde | C8H8O2 | CID 8658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. H66690.MD [thermofisher.com]
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